

Application Note: Solid-Phase Extraction (SPE) Cleanup for Dihydrocitrinone Analysis

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Compound of Interest

Compound Name: Dihydrocitrinone

Cat. No.: B1217665

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Abstract

This application note provides a detailed protocol for the cleanup of **dihydrocitrinone** (DH-CIT) from biological matrices, specifically urine, using solid-phase extraction (SPE).

Dihydrocitrinone is the major urinary metabolite of citrinin (CIT), a mycotoxin produced by several species of *Penicillium*, *Aspergillus*, and *Monascus*.^{[1][2][3]} Accurate and sensitive quantification of DH-CIT is crucial for biomonitoring human exposure to citrinin.^{[1][4]} The presented SPE protocol is designed for use with reversed-phase (C18) cartridges and is optimized for subsequent analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Introduction

Citrinin is a nephrotoxic mycotoxin found as a contaminant in various food commodities, including grains, feeds, and red yeast rice products. Upon ingestion, citrinin is metabolized to **dihydrocitrinone**, which is then excreted in the urine.^[1] Therefore, the concentration of DH-CIT in urine serves as a reliable biomarker for recent exposure to citrinin.^{[3][5]}

The analysis of mycotoxins in complex biological matrices such as urine presents analytical challenges due to the presence of interfering substances.^[4] A robust sample cleanup step is essential to remove these interferences, thereby improving the accuracy, sensitivity, and reliability of the analytical method.^[6] Solid-phase extraction is a widely used technique for the purification and concentration of analytes from complex samples.^{[7][8][9]} This application note

details an SPE protocol employing C18 cartridges for the effective cleanup of **dihydrocitrinone** from urine samples prior to LC-MS/MS analysis.

Experimental

Materials and Reagents

- **Dihydrocitrinone** analytical standard
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Acetic acid (glacial)
- C18 SPE cartridges (e.g., 500 mg, 3 mL)
- Nitrogen evaporator
- Centrifuge
- Vortex mixer
- pH meter

Sample Preparation (Urine)

- Collect a representative urine sample. For biomonitoring studies, 24-hour urine collection is often recommended.[\[1\]](#)
- Centrifuge the urine sample to remove any solid residues.[\[4\]](#)
- Acidify 5 mL of the urine supernatant by adding 5 mL of 1 mM acetic acid in water.[\[10\]](#)

Solid-Phase Extraction (SPE) Protocol

The following protocol is based on a standard "bind and elute" SPE procedure.[\[9\]](#)

- **Cartridge Conditioning:** Condition the C18 SPE cartridge by passing 2 mL of methanol followed by 2 mL of water through the cartridge. Ensure the sorbent bed does not go dry.[\[10\]](#)
- **Sample Loading:** Load the entire 10 mL of the acidified urine sample onto the conditioned C18 cartridge at a slow, steady flow rate.[\[10\]](#)[\[7\]](#)
- **Washing:** Wash the cartridge with a suitable solvent to remove polar interferences. A common practice is to wash with a small volume of water or a water/methanol mixture.[\[7\]](#)[\[11\]](#)
- **Elution:** Elute the retained **dihydrocitrinone** from the cartridge with 4 mL of methanol into a clean collection tube.[\[10\]](#)
- **Evaporation:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.[\[10\]](#) [\[12\]](#)
- **Reconstitution:** Reconstitute the dried residue in a suitable volume (e.g., 500 µL) of the initial mobile phase for LC-MS/MS analysis (e.g., a mixture of methanol and water).[\[10\]](#)
- **Filtration:** Filter the reconstituted sample through a 0.45 µm syringe filter before injection into the LC-MS/MS system.[\[10\]](#)

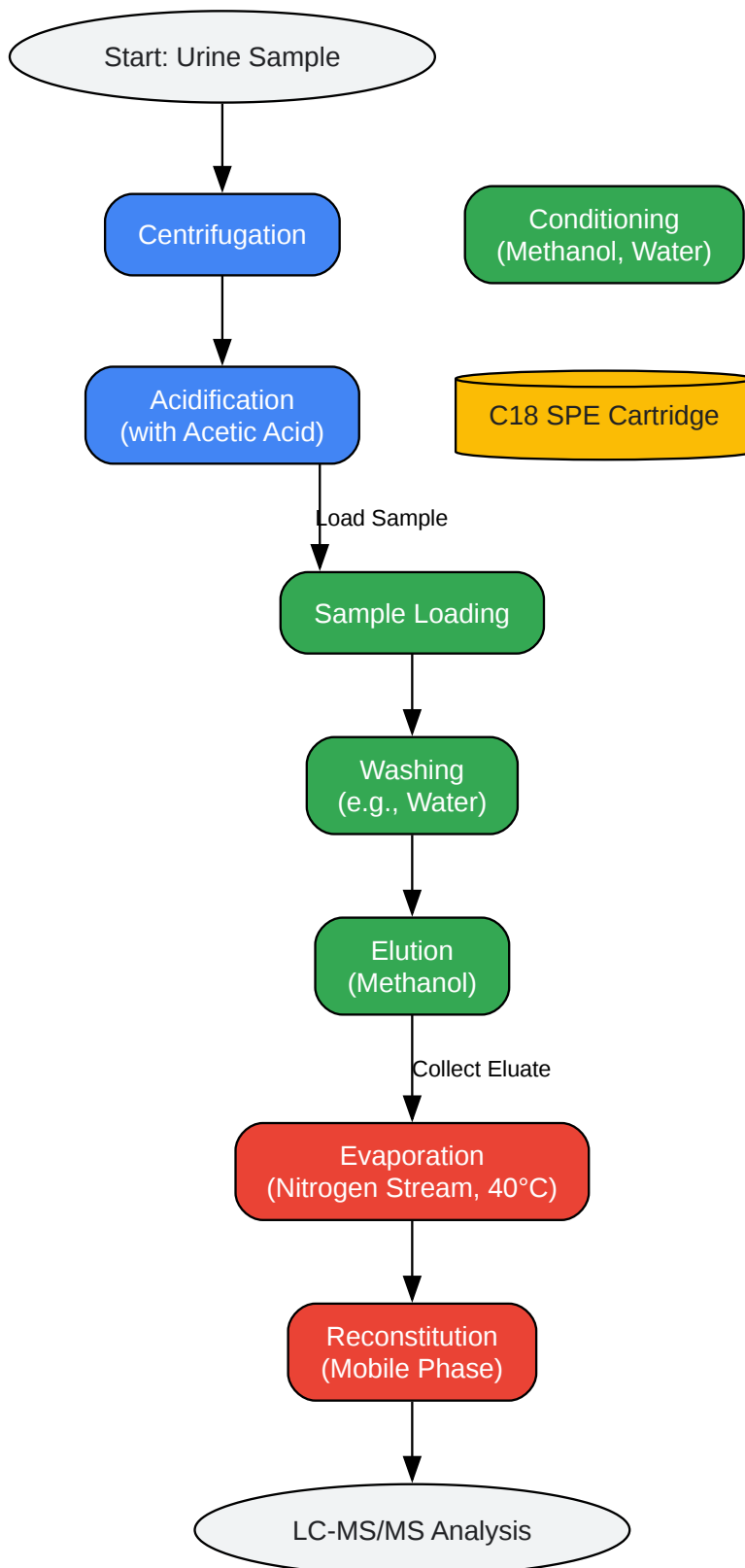
Quantitative Data

The performance of the analytical method following SPE cleanup is critical. The table below summarizes typical quantitative data for the analysis of **dihydrocitrinone** in urine.

Analyte	Matrix	Cleanup Method	Analytical Method	LOD (ng/mL)	LOQ (ng/mL)	Reference
Dihydrocitrinone	Urine	IAC	LC-MS/MS	0.010	0.030	[4]
Dihydrocitrinone	Urine	IAC	LC-MS/MS	0.05	0.1	[10]

Note: While the table provides data for Immunoaffinity Chromatography (IAC), which is noted for its high specificity[\[10\]](#), the principles of achieving low limits of detection and quantification apply to well-optimized SPE methods as well.

Experimental Workflow Diagram



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Caption: SPE workflow for **dihydrocitrinone** cleanup.

Conclusion

The solid-phase extraction protocol outlined in this application note provides an effective method for the cleanup and concentration of **dihydrocitrinone** from urine samples. This procedure is crucial for minimizing matrix effects and achieving the low detection limits required for human biomonitoring studies. The use of C18 reversed-phase cartridges offers a robust and widely applicable approach for sample preparation prior to LC-MS/MS analysis. While immunoaffinity columns can offer superior cleanup, SPE provides a cost-effective and versatile alternative.^{[4][10]}

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References

1. Reviewing the Analytical Methodologies to Determine the Occurrence of Citrinin and Its Major Metabolite, Dihydrocitrinone, in Human Biological Fluids - PMC [pmc.ncbi.nlm.nih.gov]
2. Testing the extraction of 12 mycotoxins from aqueous solutions by insoluble beta-cyclodextrin bead polymer - PMC [pmc.ncbi.nlm.nih.gov]
3. Citrinin (Dihydrocitrinone DHC) - MycoTOX Profile (Mold Exposure) - Lab Results explained | HealthMatters.io [healthmatters.io]
4. mdpi.com [mdpi.com]
5. pubs.acs.org [pubs.acs.org]
6. mdpi.com [mdpi.com]
7. benchchem.com [benchchem.com]
8. lcms.cz [lcms.cz]
9. merckmillipore.com [merckmillipore.com]
10. researchgate.net [researchgate.net]
11. SP Technical Tip: How to Clean Up Analytes | Phenomenex [phenomenex.com]

- 12. organomation.com [organomation.com]
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